

2-Fluorobenzene-1-sulfonohydrazide: Technical Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-fluorobenzene-1-sulfonohydrazide

CAS No.: 872848-12-9

Cat. No.: B6146205

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Chemical Identity & Structural Analysis

2-fluorobenzene-1-sulfonohydrazide (also known as 2-fluorobenzenesulfonyl hydrazide) is a functionalized aryl sulfonyl hydrazide. It serves as a critical intermediate for introducing the 2-fluorophenylsulfonyl pharmacophore into target molecules, a modification often employed to enhance metabolic stability and lipophilicity in drug candidates.

Core Identifiers

Property	Detail
IUPAC Name	2-fluorobenzene-1-sulfonohydrazide
Common Synonyms	2-Fluorobenzenesulfonyl hydrazide; 2-Fluorobenzenesulfonohydrazide
CAS Registry Number	872848-12-9 (Commercial listing); Derivative of 2905-21-7 (Chloride)
Molecular Formula	C ₆ H ₇ FN ₂ O ₂ S
Molecular Weight	190.20 g/mol
SMILES	<chem>NNS(=O)(=O)c1ccccc1F</chem>
InChI Key	LGLOOPLNLMJTTE-UHFFFAOYSA-N

Structural Configuration & Electronic Effects

The molecule features a benzene ring substituted at the ortho position with a fluorine atom and at the ipso position with a sulfonohydrazide group ().

- **Ortho-Fluorine Effect:** The fluorine atom at the C2 position exerts a strong inductive electron-withdrawing effect (-I), which increases the electrophilicity of the sulfur center compared to the non-fluorinated analog. Additionally, the steric bulk of the ortho-fluorine can restrict rotation around the C-S bond, potentially favoring conformations where the fluorine and sulfonyl oxygens minimize electrostatic repulsion.
- **Hydrazide Moiety:** The terminal hydrazine group () renders the molecule amphoteric. It can act as a nucleophile (via the terminal nitrogen) in condensation reactions or as a radical precursor upon oxidation.

Physicochemical Properties

Property	Value / Description	Note
Physical State	White to off-white crystalline solid	Typical of aryl sulfonylhydrazides.
Melting Point	100–120 °C (Estimated)	Analogous to benzenesulfonyl hydrazide (102–104 °C).
Solubility	Soluble in polar aprotic solvents (DMSO, DMF, Acetonitrile); Moderately soluble in alcohols (MeOH, EtOH); Insoluble in non-polar hydrocarbons (Hexanes).	
Acidity (pKa)	~10–11 (Sulfonamide NH)	The sulfonyl group acidifies the adjacent NH, allowing deprotonation by weak bases.
Stability	Hygroscopic; Sensitive to oxidation.	Decomposes upon prolonged exposure to air/light or elevated temperatures, releasing and sulfinic acid species.

Synthetic Protocols

The industrial and laboratory-scale synthesis of **2-fluorobenzene-1-sulfonylhydrazide** proceeds via the nucleophilic substitution of 2-fluorobenzenesulfonyl chloride with hydrazine hydrate.

Reagents & Materials

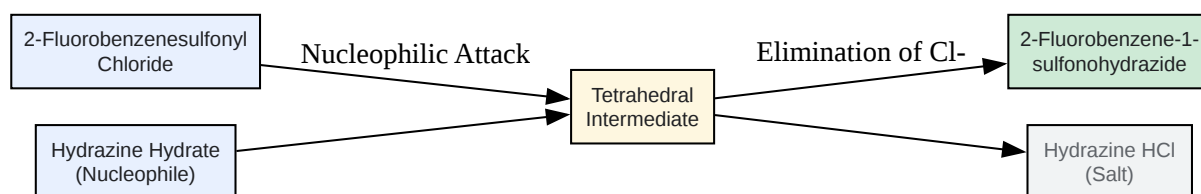
- Precursor: 2-Fluorobenzenesulfonyl chloride (CAS: 2905-21-7).[\[1\]](#)
- Reagent: Hydrazine hydrate (, 80% or 98%).

- Solvent: Tetrahydrofuran (THF) or Ethanol (EtOH).
- Base (Optional): Triethylamine (
) or excess hydrazine (to scavenge HCl).

Step-by-Step Synthesis Workflow

- Preparation: Dissolve 2-fluorobenzenesulfonyl chloride (1.0 eq) in anhydrous THF (5–10 mL/mmol). Cool the solution to 0 °C (ice bath) to suppress side reactions (e.g., bis-sulfonylation).
- Addition: Add hydrazine hydrate (2.5–3.0 eq) dropwise over 15–20 minutes.
 - Note: Excess hydrazine is critical to prevent the formation of the symmetrical sulfonyl hydrazide dimer (
).
- Reaction: Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature (25 °C) and stir for an additional 1–2 hours. Monitor consumption of the chloride by TLC or LC-MS.
- Work-up:
 - Dilute the reaction mixture with ice-cold water.
 - Extract with Ethyl Acetate (EtOAc).[\[2\]](#)
 - Wash the organic layer with brine, dry over anhydrous
, and concentrate under reduced pressure.
- Purification: Recrystallize from Ethanol/Hexanes or purify via flash column chromatography (SiO₂, Hexanes:EtOAc gradient) if necessary.

Reaction Mechanism Diagram



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Caption: Nucleophilic substitution mechanism converting the sulfonyl chloride to the hydrazide.

Reactivity & Applications

2-fluorobenzene-1-sulfonohydrazide is a versatile reagent in modern organic synthesis, particularly for radical sulfonylation and heterocycle construction.

Radical Sulfonylation (Sulfonyl Radical Precursor)

Under oxidative conditions (e.g., using

, TBHP, or photocatalysis), the hydrazide moiety is oxidized to release nitrogen gas (

) and generate a 2-fluorobenzenesulfonyl radical (

). This radical can add to alkenes or alkynes to form sulfones.

- Mechanism:

- Oxidation of

to

(diimide-like species).

- Homolytic cleavage releasing

and

.

- Formation of

[3]

- Radical addition to unsaturated bonds (alkenes/alkynes).

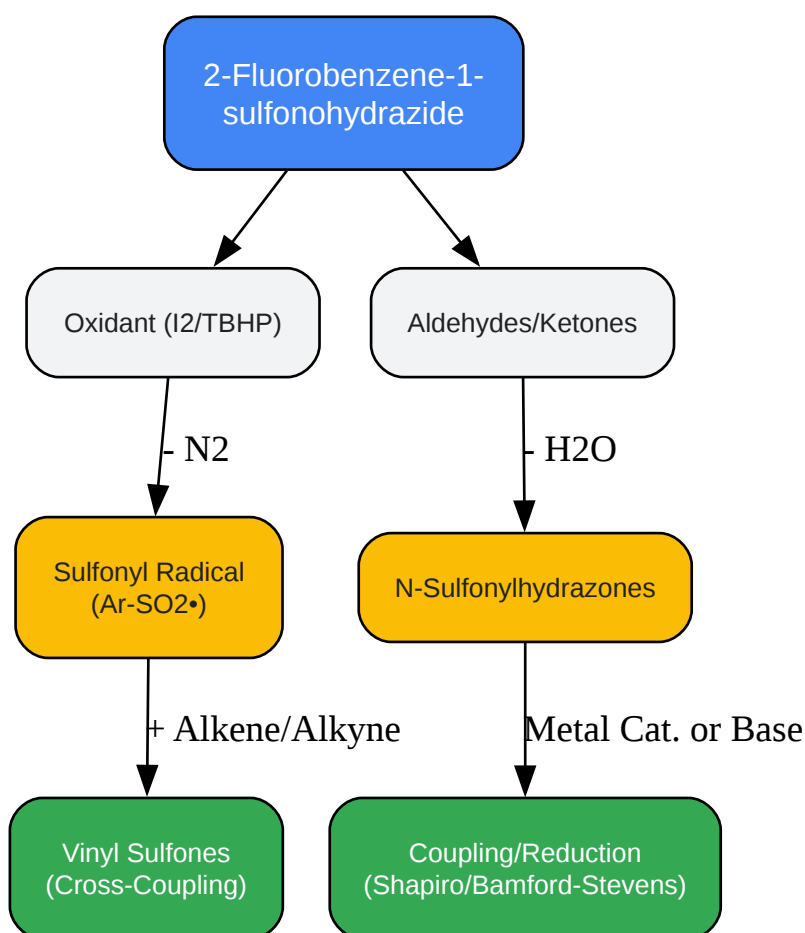
Synthesis of Sulfonamides (via Sulfonyl Azides)

The compound can be converted to the corresponding sulfonyl azide (

) via reaction with nitrous acid (

).[2] Sulfonyl azides are key intermediates for "Click Chemistry" or for generating nitrenes.

Application Workflow: Synthesis of Sulfones



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Caption: Divergent synthetic pathways: Radical sulfonylation (left) and Hydrazone formation (right).

Safety & Handling (MSDS Summary)

As a reactive hydrazine derivative, strict safety protocols must be observed.

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.
Potential Toxicity	--	Hydrazine derivatives are often suspected genotoxins; handle with care.

Handling Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Ventilation: Always handle in a fume hood to avoid inhalation of dust or vapors.
- Storage: Store in a cool, dry place under inert atmosphere (or Ar). Refrigeration (2–8 °C) is recommended to prevent slow decomposition.
- Disposal: Quench excess material with dilute bleach (sodium hypochlorite) to oxidize the hydrazine moiety before disposal into hazardous waste streams.

References

- Sigma-Aldrich. 2-Fluorobenzenesulfonyl chloride (Precursor) Product Page. Retrieved from .
[\[1\]](#)
- ChemicalBook. Benzenesulfonyl hydrazide Synthesis and General Properties. Retrieved from .

- National Institutes of Health (NIH) - PubChem.2-Fluorobenzenesulfonyl chloride Compound Summary. Retrieved from .
- LookChem.2-fluorobenzenesulfonohydrazide CAS 872848-12-9 Entry. Retrieved from .
- ResearchGate.Sulfonyl Hydrazides as Sulfonyl Sources in Organic Synthesis. Tetrahedron Letters 58(6):487-504. Retrieved from .

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Sources

- 1. 2-フルオロベンゼンスルホニルクロリド 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Benzenesulfonyl hydrazide synthesis - chemicalbook [chemicalbook.com]
- 3. m.youtube.com [m.youtube.com]
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